

Bifenazate Chemical Identity & Environmental Profile

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Compound Focus: Bifenazate

CAS No.: 149877-41-8

Cat. No.: S521222

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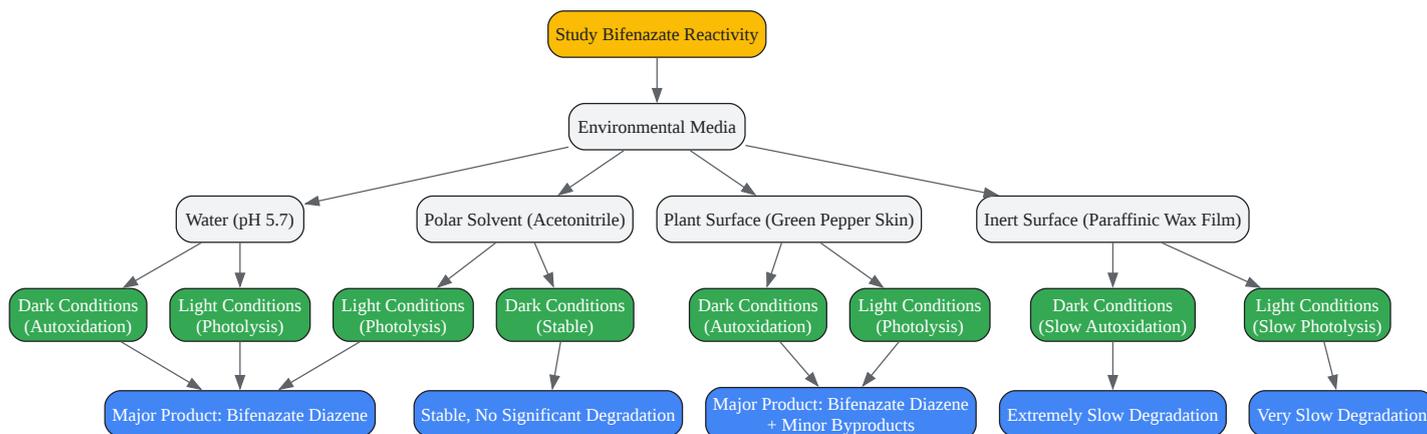
Property	Description / Value	Remarks & Implications
Chemical Class	Carbazate insecticide/acaricide [1]	Synthetic, mitochondrial complex III electron transport inhibitor [1].
Water Solubility	2.06 mg/L (at 20°C, pH 7) [1]	Low solubility ; low potential for leaching to groundwater [1].
Octanol-Water Partition Coeff. (Log P)	3.4 [1]	High ; potential for bioaccumulation [1].
Soil Persistence (DT50)	Not persistent [1]	Rapid dissipation; specific DT50 values not listed in search results.
General Environmental Fate	Not persistent in soil/water [1]	Low volatility; not expected to persist or leach [1].
Toxicity to Aquatic Organisms	Moderately toxic [1]	Poses risks to aquatic life.
Toxicity to Honeybees & Earthworms	Moderately toxic [1]	Moderate risk to non-target organisms.
Toxicity to Mammals	Highly toxic [1]	Skin, eye, and respiratory irritant [1].

Degradation Pathways and Kinetics

Bifenazate degrades through multiple pathways, with its speed and route highly dependent on the environment. The following table outlines its degradation half-lives under different conditions.

Medium/Condition	Primary Process	Half-life ($t_{1/2}$)	Major Degradation Product
Water (pH 5.7, dark)	Autoxidation (reaction with oxygen) [2]	34 hours [2]	Bifenazate diazene [2]
Water (pH 5.7, light)	Photolysis [2]	17 hours [2]	Bifenazate diazene [2]
Acetonitrile (light)	Photolysis (oxygen oxidation & N-N bond cleavage) [2]	2 hours [2]	Bifenazate diazene [2]
Green Pepper Skin (dark)	Autoxidation [2]	34 hours [2]	Bifenazate diazene and other minor byproducts [2]
Green Pepper Skin (light)	Photolysis [2]	23 hours [2]	Bifenazate diazene and other minor byproducts [2]
Paraffinic Wax Film (light)	Photolysis [2]	365 hours (~15 days) [2]	Information missing
Paraffinic Wax Film (dark)	Autoxidation [2]	1600 hours (~67 days) [2]	Information missing

The diagram below illustrates the core experimental workflow for studying **bifenazate**'s reactivity and degradation products across different systems.



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*Experimental workflow for studying **bifenazate** degradation in different media and conditions.*

Post-Harvest Residue Reduction Protocol

Plasma-Activated Water (PAW) technology shows promise as a green method for reducing **bifenazate** residues on fresh produce without compromising quality.

- **Experimental Workflow:** The PAW generation and treatment process involves a specific setup [3]:
 - **APPJ System:** An Atmospheric Pressure Plasma Jet with a coaxial needle-ring discharge structure (tungsten needle high-voltage electrode, quartz dielectric tube, copper foil ground electrode) [3].
 - **Discharge Gas:** Air is supplied at a controlled flow rate of $3.5 \text{ L}\cdot\text{min}^{-1}$ [3].
 - **Power Supply:** A high-voltage AC power supply generates excitation voltages (e.g., 10, 15, 20 kV) [3].

- **PAW Generation:** The plasma jet nozzle is immersed in 300 mL of reverse osmosis (RO) water, which is activated for **20 minutes** to produce PAW [3].
- **Sample Treatment:** Contaminated kumquat samples are treated with the resulting PAW [3].
- **Key Finding:** PAW treatment reduced **bifenazate** residues on kumquats by up to **74.35%** compared to the control, without negatively affecting fruit storage quality [3].

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References

1. Bifenazate - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Unravelling the reactivity of bifenazate in water and on ... [pubmed.ncbi.nlm.nih.gov]
3. Effect of Plasma Activated Water on the Degradation ... [mdpi.com]

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